

improving fiber-to-chip coupling efficiency in LNOI circuits

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Compound of Interest

Compound Name: *lithium;oxido(dioxo)niobium*

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LNOI Photonics Technical Support Center

Topic: Improving Fiber-to-Chip Coupling Efficiency in Lithium Niobate on Insulator (LNOI)

Status: Operational Audience: Photonic Integrated Circuit (PIC) Engineers, Bio-sensing Researchers

Welcome to the LNOI Coupling Support Hub

High coupling loss is the primary bottleneck in LNOI circuits, directly degrading the Signal-to-Noise Ratio (SNR) in biosensors used for drug discovery and increasing the energy penalty in datacom links. This guide moves beyond basic alignment to address the root causes of insertion loss: Mode Mismatch, Fresnel Reflection, and Fabrication Tolerances.

Quick Diagnostic: Where is your loss coming from?

Before adjusting your setup, use this logic flow to isolate the failure mode.

Figure 1: Diagnostic logic flow for isolating the root cause of excessive insertion loss in LNOI circuits.

Part 1: Edge Coupling (Inverse Tapers)

Best for: Broadband applications, high-efficiency requirements (< 1 dB/facet).

Q: I am using a standard lensed fiber, but my coupling loss is stuck above 5 dB/facet. Why?

A: Your inverse taper tip is likely too wide, confining the mode too tightly.

The Mechanism: LNOI has a high refractive index contrast (

).^[1]^[2] A standard waveguide (e.g., 800nm width) confines light into a spot much smaller (~1 μm) than a lensed fiber (~2.5–5 μm). To match the fiber, you must expand the waveguide mode. Counter-intuitively, you do this by making the waveguide narrower (an inverse taper), forcing the mode to delocalize and spread out into the cladding.

The Solution:

- **Check Tip Width:** For efficient coupling to lensed fibers (MFD ~2.5 μm), the LNOI tip width must be etched down to 150–200 nm ^[1]. If your lithography limits you to >300 nm, the mode will remain too confined, causing mismatch.
- **Cladding Index:** Ensure your waveguide is clad in SiO₂ (n ≈ 1.45). If it is air-clad, the mode will not expand sufficiently even with a narrow tip.

Q: How do I reduce polarization-dependent loss (PDL)?

A: Switch to a "Spot Size Converter" (SSC) with a square overlay or optimize for the Z-cut axis.

LNOI is naturally birefringent. In Edge Coupling:

- **TE Mode:** Generally better confined; easier to couple.
- **TM Mode:** Often leaks into the substrate if the taper is too long.
- **Fix:** Use a bilayer taper. A common technique involves adding a polymer or SU-8 waveguide on top of the LNOI taper. The light couples from the fiber into the large polymer waveguide first, then adiabatically transfers to the LNOI ^[2].

Data Comparison: Edge Coupling Architectures

Architecture	Typical Loss (dB/facet)	Bandwidth	Alignment Tolerance (1dB)
Standard Butt Coupling (No Taper)	> 10 dB	Broad	High
Monolithic Inverse Taper (Tip < 200nm)	1.0 – 2.5 dB	> 100 nm	~1.5 μm
Bilayer / Clad Spot Size Converter	< 0.5 dB	> 200 nm	~2.5 μm

Part 2: Grating Couplers (Vertical)

Best for: Wafer-scale testing, rapid prototyping, alignment tolerance.

Q: My grating coupler efficiency is far below the simulated -3 dB. What is the most likely fabrication error?

A: Etch Depth deviation.

The Mechanism: Grating couplers rely on constructive interference of light scattered upwards. This interference condition is extremely sensitive to the phase delay introduced by the grating teeth.

- A deviation of just ± 20 nm in etch depth can shift the peak wavelength by 30–50 nm or degrade efficiency by >2 dB [3].

The Solution:

- Validation: Use an ellipsometer to verify etch depth on a test structure before assuming your alignment is bad.
- Design: If you cannot control etch depth perfectly, design a shallow-etched grating (e.g., 70nm etch on a 300nm slab). These are less sensitive to depth errors than fully etched

gratings.

Q: How can I break the -3 dB efficiency barrier without complex metal back-reflectors?

A: Use an optimized "Apodized" design with a specific substrate stack.

Standard uniform gratings lose ~40-50% of light into the substrate. While metal back-mirrors reflect this light up, they are hard to fabricate.

- Alternative: Use an LNOI-on-Silicon stack where the buried oxide (BOX) thickness is tuned to act as a bottom reflector.
- Protocol: Optimize the BOX thickness (typically ~2 μm or ~4.7 μm) so that the reflection from the silicon substrate constructively interferes with the upward diffraction [4].

Part 3: Experimental Validation Protocols

Protocol: The Cut-Back Method

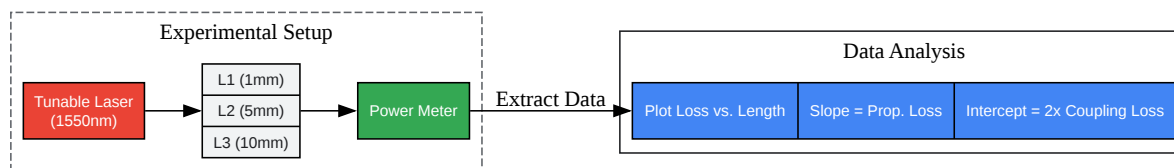
The only way to rigorously separate Coupling Loss from Propagation Loss.

Do not rely on a single straight waveguide measurement; you cannot distinguish if the loss is at the facet or along the wire.

Workflow:

- Fabricate: Create a series of waveguides with identical cross-sections but varying lengths (e.g., 1mm, 5mm, 10mm, 20mm).
- Align: Optimize coupling for the shortest waveguide. Record Power ().[3]
- Repeat: Measure all lengths without changing the fiber launch angle or polarization.
- Plot: Graph Insertion Loss (dB) vs. Length (cm).
 - Slope: Propagation Loss (dB/cm).

- Y-Intercept: Total Coupling Loss (Input + Output). Divide by 2 for loss per facet.



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Figure 2: The Cut-Back Method workflow for isolating coupling efficiency.

Why This Matters for Drug Development

For researchers in biosensing, coupling efficiency is not just an optical spec—it defines your Limit of Detection (LOD).

- **Signal Budget:** A 3 dB improvement in coupling doubles the light interacting with your analyte.
- **Thermal Noise:** Higher optical power allows you to stay above the thermal noise floor of your photodetectors, essential for detecting low-concentration molecular binding events.

References

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